

Technical Guide: FAM DBCO 6-isomer for Fluorescence Microscopy[1]

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Compound of Interest

Compound Name: FAM DBCO, 6-isomer

Cat. No.: B1192681

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Executive Summary

FAM DBCO 6-isomer (6-Carboxyfluorescein-Dibenzocyclooctyne) is a high-performance fluorescent probe designed for bioorthogonal labeling via Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).[1] Unlike traditional copper-catalyzed click chemistry (CuAAC), this reagent enables rapid, specific conjugation to azide-modified biomolecules without the use of cytotoxic copper catalysts, making it ideal for live-cell surface labeling and preserving delicate structural motifs in fixed samples.[1][2][3]

This guide details the physicochemical properties, reaction mechanism, and validated protocols for utilizing FAM DBCO 6-isomer in fluorescence microscopy, specifically for metabolic glycan and protein engineering applications.[1]

Technical Specifications & Properties

The "6-isomer" designation refers to the specific positional isomer of the carboxyfluorescein moiety.[1] Using a single isomer (pure 6-FAM) rather than a mixed 5(6)-FAM isomer preparation is critical for high-resolution microscopy and quantitative assays to ensure batch-to-batch consistency and reproducible binding kinetics.[1]

Table 1: Physicochemical Properties

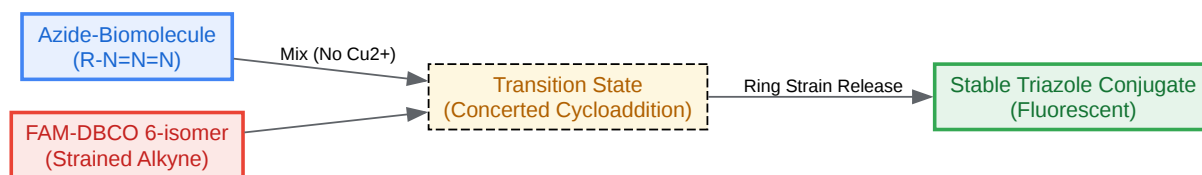
Property	Specification
Chemical Name	6-Carboxyfluorescein-Dibenzocyclooctyne
Molecular Weight	~676.71 Da
Excitation Max	492 nm (Blue)
Emission Max	517 nm (Green)
Extinction Coefficient	~74,000 – 80,000 L·mol ⁻¹ ·cm ⁻¹
Quantum Yield	0.93 (in basic buffer)
Solubility	Soluble in DMSO, DMF; sparingly soluble in water (stock solutions recommended in organic solvent)
Purity	>95% (HPLC), Single 6-isomer
Reactivity	Reacts specifically with Azide (-N ₃) groups via SPAAC

Mechanism of Action: SPAAC Chemistry

The core utility of FAM DBCO relies on the ring strain of the cyclooctyne group.^{[1][4]} The DBCO moiety possesses significant bond angle deformation (~18 kcal/mol of ring strain), which lowers the activation energy required to react with an azide group.^[1] This allows the cycloaddition to proceed spontaneously at physiological temperatures without a catalyst.^{[1][4]}

Diagram 1: SPAAC Reaction Mechanism

The following diagram illustrates the bioorthogonal reaction between the FAM-DBCO probe and an azide-labeled biomolecule.



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[1]

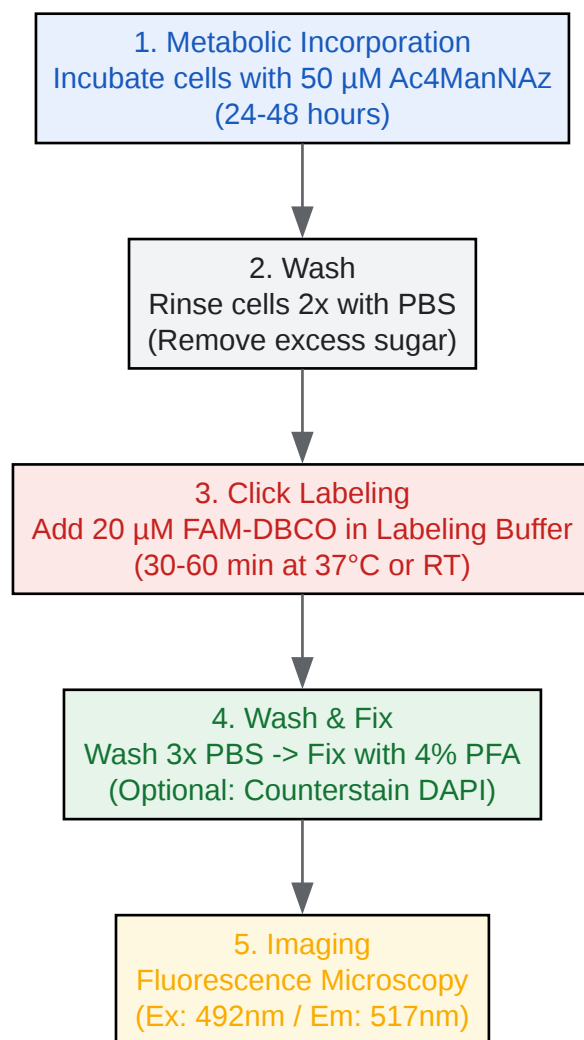
Validated Protocols

Protocol A: Metabolic Labeling of Cell Surface Glycans (Live Cell Compatible)

Application: Visualization of sialic acid or N-acetylgalactosamine incorporation on the cell membrane.[1] Reagents:

- Azido-sugar: Ac₄ManNAz (N-azidoacetylmannosamine-tetraacylated) or Ac₄GalNAz.[1]
- FAM DBCO 6-isomer (Stock: 10 mM in DMSO).[1]
- Labeling Buffer: PBS + 1% FBS (pH 7.4).[1]
- Fixative: 4% Paraformaldehyde (PFA).[1]

Workflow Diagram:



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Step-by-Step Procedure:

- Seeding: Seed cells (e.g., HeLa, CHO) on coverslips or glass-bottom dishes.
- Incorporation: Replace media with growth media containing 50 µM Ac4ManNAz. Incubate for 24–48 hours at 37°C.
 - Control: Incubate a separate set of cells with vehicle (DMSO) only or non-azido sugar (Ac4ManNAc).[1]
- Washing: Aspirate media and gently wash cells twice with warm PBS to remove unincorporated azido-sugars.

- Labeling (Click Reaction):
 - Prepare a 20 μ M working solution of FAM DBCO 6-isomer in Labeling Buffer (PBS + 1% FBS).
 - Add to cells and incubate for 30–60 minutes at 37°C (or Room Temperature) in the dark.
 - Note: FAM is negatively charged and generally membrane-impermeant.^[1] This step primarily labels cell-surface glycans.^[1]
- Termination: Wash cells 3 times with PBS (5 minutes each) to remove excess dye.^[1]
- Fixation: Fix cells with 4% PFA for 15 minutes at RT.
- Counterstaining: Stain nuclei with DAPI or Hoechst 33342 if desired.^[1]
- Mounting: Mount coverslips using an anti-fade mounting medium.^[1]

Protocol B: Intracellular Protein Labeling (Fixed Cells)

Application: Labeling nascent proteins containing Azidohomoalanine (AHA) or intracellular targets.^[1] Critical Note: Since FAM DBCO is not efficiently cell-permeable, intracellular targets must be labeled after fixation and permeabilization.

- Metabolic Pulse: Incubate cells with L-Azidohomoalanine (AHA) in methionine-free media for the desired pulse duration (e.g., 1–4 hours).^[1]
- Fixation: Wash cells with PBS and fix with 4% PFA for 15 minutes.
- Permeabilization: Wash with PBS, then incubate with 0.25% Triton X-100 in PBS for 10 minutes.
- Blocking: Block with 3% BSA in PBS for 30 minutes.
- Click Reaction:
 - Prepare 10–20 μ M FAM DBCO in 3% BSA/PBS.
 - Incubate samples for 1 hour at Room Temperature in the dark.

- Washing: Wash 3 x 10 minutes with PBS + 0.05% Tween-20 to reduce background.
- Image: Proceed to mounting and imaging.

Troubleshooting & Optimization

Issue	Possible Cause	Solution
High Background	Non-specific hydrophobic binding of DBCO.[1]	Reduce probe concentration (try 5–10 μ M).[1] Increase washing steps with BSA or Tween-20.[1]
Weak Signal	Low azide incorporation or photobleaching.[1]	Increase metabolic labeling time (up to 72h). Use antifade mounting media.[1][5] Ensure 488 nm laser power is adequate.
Precipitation	FAM DBCO insolubility in aqueous buffer.[1]	Dissolve stock in anhydrous DMSO/DMF first.[1] Do not store aqueous dilutions.[1]
No Signal (Intracellular)	Probe impermeability.[1]	Ensure cells are fully permeabilized (Triton X-100) before adding FAM DBCO.[1]

Storage and Handling

- Stock Solution: Dissolve powder in anhydrous DMSO or DMF to 5–10 mM.
- Storage: Store aliquots at -20°C, desiccated, and protected from light. Stable for 6–12 months.
- Stability: Avoid repeated freeze-thaw cycles. Hydrolysis of the DBCO moiety can occur if stored in aqueous buffers for extended periods.[1]

References

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